Introduction: The Strategic Role of Fluorinated Anilines in Kinase Inhibitor Design

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Compound of Interest

Compound Name:	*4-Fluoro-2-iodo-N-propan-2-ylaniline;hydrochloride*
CAS No.:	*2378502-14-6*
Cat. No.:	*B2735706*

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Protein kinases are fundamental regulators of cellular signaling, and their dysregulation is a well-established driver of numerous diseases, particularly cancer. Consequently, small molecule kinase inhibitors have become a cornerstone of modern targeted therapy. A significant portion of these inhibitors are ATP-competitive, designed to occupy the adenosine triphosphate (ATP) binding pocket of the kinase. Within this class, scaffolds such as the 4-anilinoquinazoline and 4-anilinopyrimidine are considered "privileged structures" due to their proven success in forming critical hydrogen bonds with the kinase hinge region.

The strategic incorporation of fluorine into drug candidates is a powerful tactic in medicinal chemistry to enhance pharmacological properties like metabolic stability and binding affinity. The carbon-fluorine bond's strength resists metabolic cleavage, while fluorine's high electronegativity can modulate the properties of the entire molecule.

This guide focuses on 4-Fluoro-2-iodo-N-propan-2-ylaniline, a highly functionalized building block designed for the efficient synthesis of novel kinase inhibitors. The molecule's architecture is deliberate:

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- The N-propan-2-ylaniline core provides the essential nucleophilic nitrogen for reaction with heterocyclic scaffolds to form the hinge-binding motif.
- The 4-fluoro substituent enhances metabolic stability and can contribute to favorable binding interactions.
- The 2-iodo group serves as a versatile synthetic handle, primarily for transition-metal-catalyzed cross-coupling reactions, allowing for the introduction of diverse functionalities to explore the solvent-exposed regions of the ATP-binding pocket.

This document provides detailed protocols for the synthesis of this intermediate, its application in constructing a core kinase inhibitor scaffold, and a standard method for biological evaluation.

Physicochemical and Safety Data

Proper handling of chemical reagents is paramount. The table below summarizes the key properties and safety information for the title compound and its precursors.

Property	4-Fluoroaniline	4-Fluoro-N-isopropylaniline	4-Fluoro-2-iodo-N-propan-2-ylaniline
Molecular Formula	C_6H_6FN	$C_9H_{12}FN$	$C_9H_{11}FIN$
Molecular Weight	111.12 g/mol	153.20 g/mol	279.10 g/mol
Appearance	Colorless to yellow liquid	Light yellow liquid	Colorless to brown clear liquid
CAS Number	371-40-4	70441-63-3	N/A (Custom Intermediate)
Boiling Point	187 °C	~220-230 °C (Predicted)	~259 °C (Predicted for analog)
Key Safety	Toxic, Irritant	Irritant	Warning: H302, H315, H319, H335

Note: Properties for the final intermediate are based on structurally similar compounds found in public databases, as it is a specialized building block.

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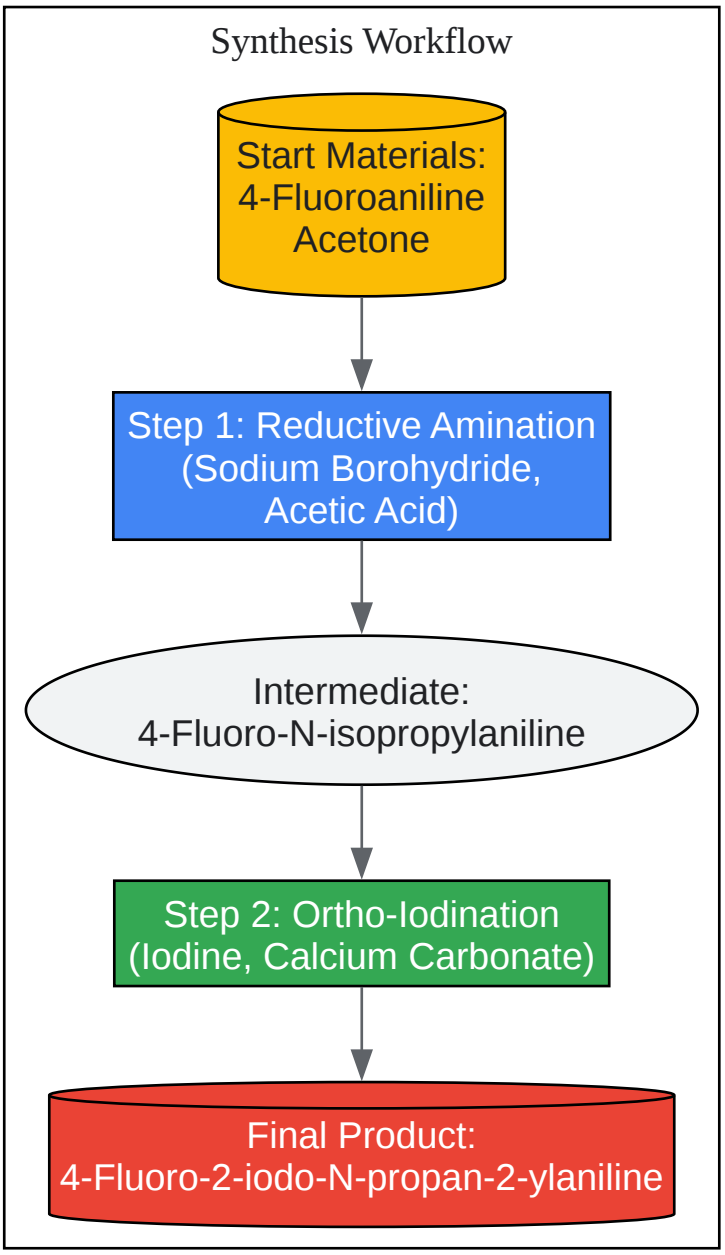
Experimental Protocols

The following sections provide detailed, self-validating protocols for researchers. The causality behind experimental choices is explained to provide a deeper understanding of the process.

Protocol 1: Synthesis of 4-Fluoro-2-iodo-N-propan-2-ylaniline

This synthesis is efficiently performed in a two-step sequence starting from commercially available 4-fluoroaniline.

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Caption: Workflow for the two-step synthesis of the target intermediate.

Step 1: N-Alkylation via Reductive Amination

Reductive amination is chosen for its high selectivity for mono-alkylation and mild reaction conditions compared to direct alkylation with isopropyl halides, which can lead to over-alkylation.

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- Materials:
  - 4-Fluoroaniline (22.2 g, 0.2 mol)
  - Acetone (17.6 mL, 0.24 mol)
  - Glacial Acetic Acid (120 mL)
  - Sodium Borohydride (9.4 g, 0.25 mol)
  - 50% Aqueous Sodium Hydroxide
  - Hexane
  - Anhydrous Magnesium Sulfate
- Procedure:
  - In a 500 mL three-neck round-bottom flask equipped with a mechanical stirrer and a thermometer, prepare a solution of 4-fluoroaniline and acetone in glacial acetic acid.
  - Cool the flask to approximately 10°C in an ice-water bath.
  - Add sodium borohydride in small portions, ensuring the internal temperature is maintained below 20°C. The addition of the reducing agent to the in-situ formed imine is the key reductive step.
  - After the addition is complete, allow the mixture to stir at room temperature for 2-3 hours.
  - Monitor the reaction by Thin Layer Chromatography (TLC) until the 4-fluoroaniline spot is consumed.
  - Pour the reaction mixture into 500 mL of ice water.
  - Make the aqueous solution alkaline (pH > 8) by the slow, dropwise addition of 50% aqueous NaOH, keeping the temperature below 25°C.
  - Extract the product with hexane (2 x 100 mL).

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- Combine the organic layers, wash with saturated sodium chloride solution, dry over anhydrous magnesium sulfate, and filter.
- Remove the solvent by rotary evaporation to yield 4-fluoro-N-isopropylaniline, which can be purified by distillation if necessary.

Step 2: Regioselective Iodination

The N-isopropylamino group is an activating ortho-, para-directing group. Since the para position is blocked by the fluorine atom, iodination will selectively occur at one of the ortho positions. Calcium carbonate is used as a mild base to neutralize the HI formed during the reaction.

- Materials:
  - 4-Fluoro-N-isopropylaniline (15.3 g, 0.1 mol)
  - Iodine (28.0 g, 0.11 mol)
  - Calcium Carbonate (12.5 g, 0.125 mol)
  - Diethylether (75 mL)
  - Water (75 mL)
  - Sodium Thiosulfate solution
- Procedure:
  - To a round-bottom flask, add 4-fluoro-N-isopropylaniline, iodine, calcium
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